

Safety and handling of Tert-butyl piperazin-1-ylcarbamate

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Compound of Interest

Compound Name: *Tert-butyl piperazin-1-ylcarbamate*

Cat. No.: *B169218*

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An In-depth Technical Guide to the Safe Handling of **Tert-butyl piperazin-1-ylcarbamate**

This guide provides comprehensive safety and handling information for **Tert-butyl piperazin-1-ylcarbamate** (CAS No. 147081-80-9), intended for researchers, scientists, and professionals in drug development and chemical synthesis. Adherence to these guidelines is crucial for ensuring personal safety and maintaining experimental integrity.

Chemical Identification and Properties

Tert-butyl piperazin-1-ylcarbamate is a chemical compound commonly used as a building block in organic synthesis.^{[1][2]} Understanding its physical and chemical properties is the foundation of its safe handling.

Table 1: Physical and Chemical Properties of **Tert-butyl piperazin-1-ylcarbamate**

Property	Value	Reference
CAS Number	147081-80-9	[1][3]
Molecular Formula	C ₉ H ₁₉ N ₃ O ₂	[1][3]
Molecular Weight	201.27 g/mol	[1][3]
Appearance	Off-white solid	[4]
Melting Point	43 - 47 °C / 109.4 - 116.6 °F	[4]
Flash Point	> 110 °C / > 230 °F	[4]
Purity	≥95%	[3]
Solubility	Insoluble in water	[5]
Synonyms	tert-butyl N-piperazin-1-ylcarbamate, 1-(Boc-amino)piperazine, 1-(t-butoxycarbonylamino)piperazine	[1]

Hazard Identification and Classification

This compound is classified as hazardous.[1] The following table summarizes its GHS hazard statements, which communicate its potential health risks.

Table 2: GHS Hazard Classification

Hazard Code	Hazard Statement	Classification	Reference
H302	Harmful if swallowed	Acute toxicity, oral (Category 4)	[1] [6]
H315	Causes skin irritation	Skin corrosion/irritation (Category 2)	[1] [7]
H319	Causes serious eye irritation	Serious eye damage/eye irritation (Category 2A)	[1] [7]
H335	May cause respiratory irritation	Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)	[1] [4]

Experimental Protocols: Safe Handling and Use

Strict adherence to the following protocols is mandatory to minimize exposure and ensure a safe laboratory environment.

Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Always handle **Tert-butyl piperazin-1-ylcarbamate** in a well-ventilated area.[\[4\]](#)
[\[7\]](#) A chemical fume hood is required for procedures that may generate dust or aerosols.[\[8\]](#)
- Eye and Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[5\]](#)[\[9\]](#)
- Skin Protection:
 - Gloves: Wear chemical-resistant, impervious gloves (e.g., nitrile rubber) inspected before use.[\[6\]](#)[\[10\]](#)

- Lab Coat: A long-sleeved lab coat or impervious clothing is required to prevent skin contact.[\[6\]](#)[\[7\]](#)
- Respiratory Protection: If ventilation is inadequate or if dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulate filter.[\[4\]](#)

Handling Procedures

- Avoid contact with skin, eyes, and clothing.[\[7\]](#)
- Do not breathe dust or aerosols.[\[4\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[4\]](#)[\[7\]](#)
- Do not eat, drink, or smoke in the work area.[\[6\]](#)
- Ensure eyewash stations and safety showers are readily accessible and close to the workstation.[\[4\]](#)

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[2\]](#)[\[4\]](#)[\[9\]](#)
- Recommended storage temperature is often refrigerated at 2-8°C or 4°C.[\[3\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[4\]](#)[\[6\]](#)

Emergency Procedures

First Aid Measures

Immediate and appropriate first aid is critical in the event of an exposure.

- General Advice: If symptoms persist, call a physician.[\[6\]](#) Ensure medical personnel are aware of the material involved.[\[6\]](#)
- Inhalation: Move the person to fresh air.[\[6\]](#)[\[9\]](#) If breathing is difficult or has stopped, provide artificial respiration.[\[11\]](#) Seek immediate medical attention.[\[6\]](#)

- Skin Contact: Immediately wash off with plenty of soap and water for at least 15 minutes.[4] [6] Remove all contaminated clothing and wash it before reuse.[7] If skin irritation occurs, get medical advice.[7]
- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[4][6] Remove contact lenses if present and easy to do so.[4] Continue rinsing. Seek immediate medical attention.[4][7]
- Ingestion: Rinse mouth with water.[6] Do NOT induce vomiting.[4][6] Call a physician or poison control center immediately.[12]

Spill and Leak Procedures

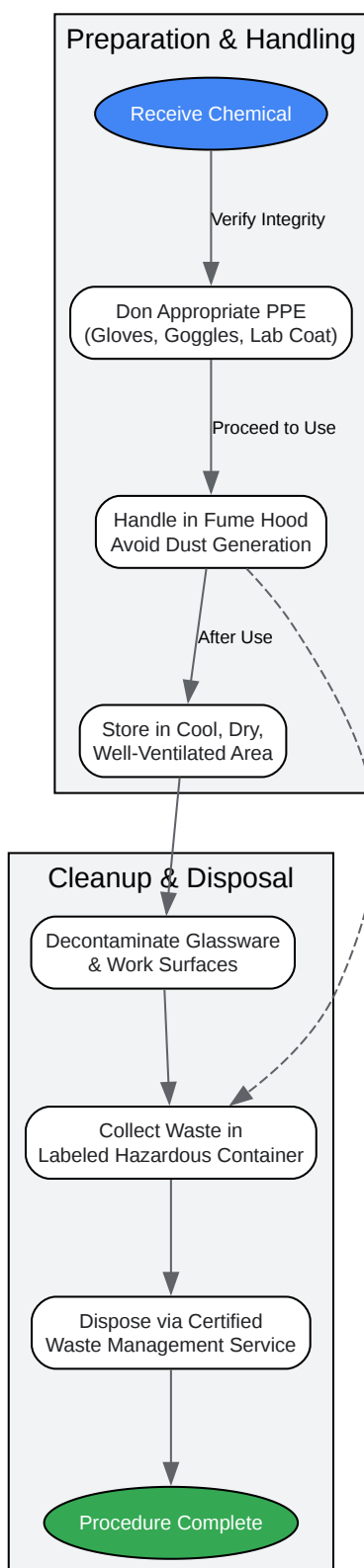
- Containment: Evacuate the area and ensure adequate ventilation.[4] Prevent further leakage or spillage if safe to do so.[4]
- Cleanup: Use personal protective equipment.[7] Sweep up the spilled solid material, avoiding dust formation, and shovel it into a suitable, labeled container for disposal.[4][6]
- Decontamination: Clean the spill area thoroughly with an appropriate solvent and then wash with soap and water.[8]

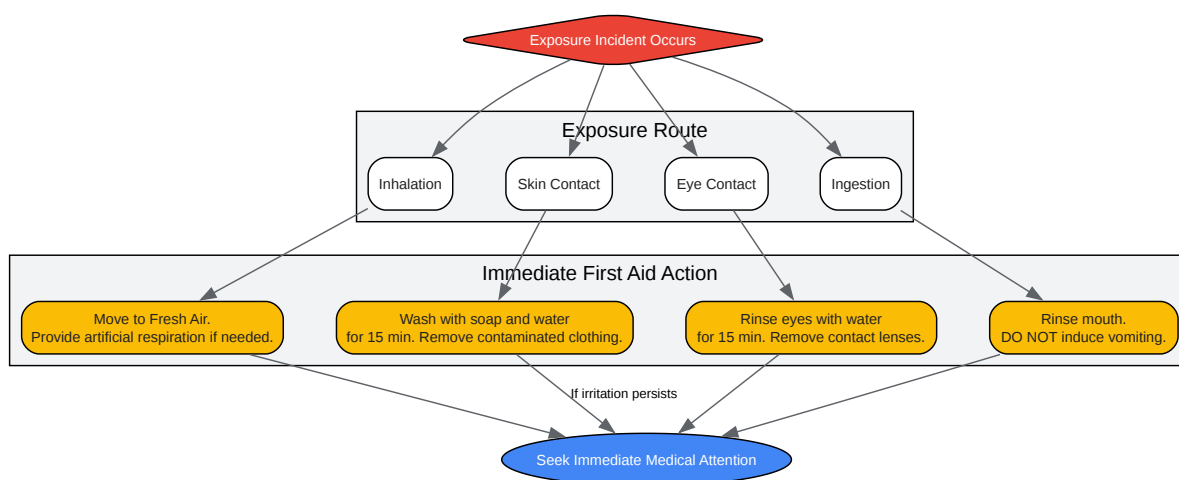
Disposal

- Dispose of waste material as hazardous chemical waste.[8]
- Disposal must be in accordance with all applicable local, state, and federal regulations.[7][8]
- Do not empty into drains.[4] Contaminated packaging should be disposed of in the same manner as the product.[7]

Visual Workflow Diagrams

The following diagrams illustrate key safety workflows for handling **Tert-butyl piperazin-1-ylcarbamate**.





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